

# Technical Guide: Physical Properties of 2-Methyl-9H-xanthene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methyl-9h-xanthene

Cat. No.: B14150216

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## Introduction

This technical guide provides a summary of the known physical properties of **2-Methyl-9H-xanthene** (CAS No. 6279-07-8). Due to a lack of available experimental data for this specific compound, this guide also includes the physical properties of the parent compound, 9H-xanthene, for comparative purposes. Furthermore, generalized experimental protocols for determining key physical properties of organic compounds are detailed.

## Compound Identification

Property	Value	Source
Chemical Name	2-Methyl-9H-xanthene	Guidechem[1]
CAS Number	6279-07-8	Guidechem[1]
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O	Guidechem[1]
Molecular Weight	196.249 g/mol	Guidechem[1]

## Physical Properties 2-Methyl-9H-xanthene

Experimental data for the primary physical properties of **2-Methyl-9H-xanthene**, such as melting point, boiling point, density, and solubility, are not readily available in the searched literature.

## 9H-Xanthene (Parent Compound for Comparison)

The physical properties of the parent compound, 9H-xanthene, are well-documented and can serve as an estimate for the properties of its methylated derivative.

Property	Value	Source
Appearance	Yellow solid	Wikipedia[2]
Melting Point	101-102 °C	Wikipedia[2]
Boiling Point	310-312 °C	Wikipedia[2]
Solubility	Soluble in common organic solvents	Wikipedia[2]
Density	Data not available	

## Experimental Protocols for Physical Property Determination

The following sections outline standard laboratory procedures for determining the key physical properties of solid organic compounds like **2-Methyl-9H-xanthene**.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity.

Methodology:

- **Sample Preparation:** A small amount of the crystalline solid is finely ground and packed into a capillary tube.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer.
- **Heating:** The sample is heated at a controlled rate.
- **Observation:** The temperature at which the substance begins to melt and the temperature at which it completely melts are recorded as the melting point range.

## Boiling Point Determination

For solid compounds, the boiling point is determined at a specific pressure and is a characteristic physical constant.

Methodology:

- **Sample Preparation:** A small amount of the substance is placed in a small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed inverted in the test tube.
- **Heating:** The test tube is heated in a suitable apparatus, such as a Thiele tube or an oil bath.
- **Observation:** The temperature at which a steady stream of bubbles emerges from the capillary tube is noted. The heat is then removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

## Solubility Determination

Solubility tests are conducted to determine the appropriate solvent for a compound, which is critical for reaction chemistry and purification.

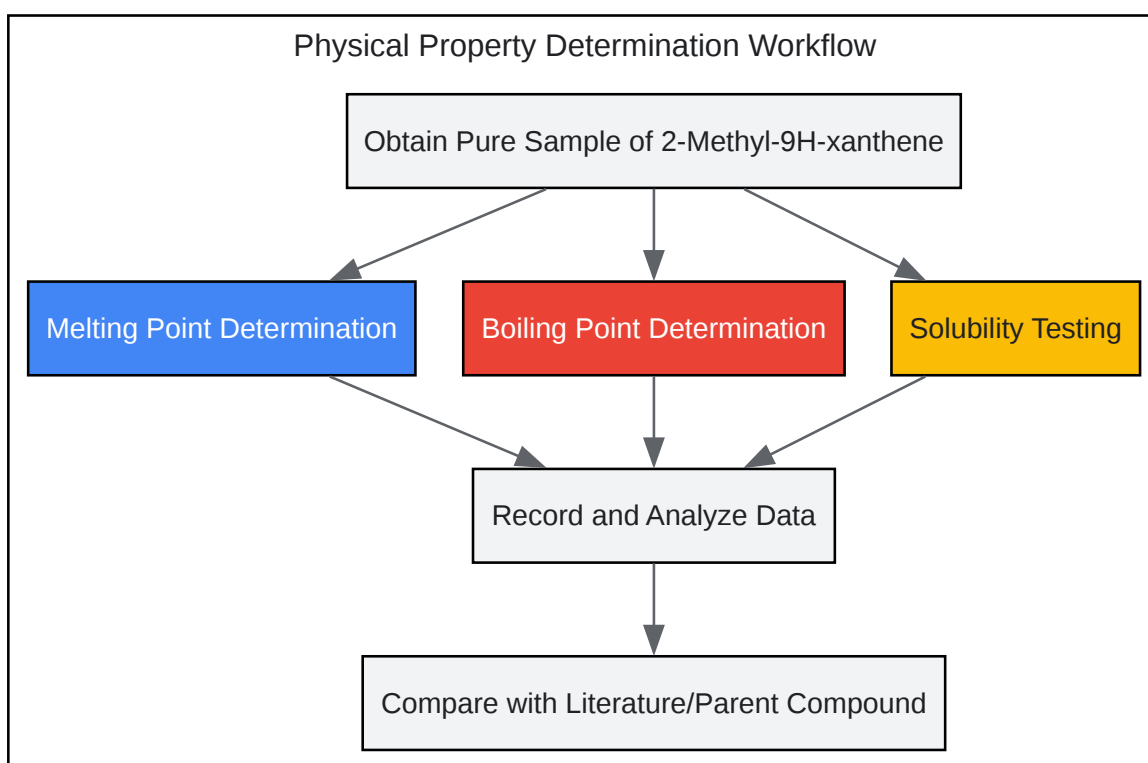
Methodology:

- **Solvent Selection:** A range of solvents of varying polarities (e.g., water, ethanol, acetone, diethyl ether, hexane) are used.
- **Procedure:** A small, measured amount of the solid is added to a known volume of the solvent in a test tube.

- Observation: The mixture is agitated, and the solubility is observed at room temperature. If the solid dissolves, it is recorded as soluble. If not, the mixture may be gently heated to determine solubility at higher temperatures.

## Logical Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the experimental determination of the physical properties of a solid organic compound.



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Caption: General experimental workflow for determining the physical properties of a solid organic compound.

## Signaling Pathways and Experimental Workflows

A search of the scientific literature did not reveal any specific biological signaling pathways in which **2-Methyl-9H-xanthene** is known to be involved. Therefore, a diagrammatic

representation of a signaling pathway is not applicable to this compound based on current knowledge.

## Conclusion

This technical guide has summarized the available physical properties of **2-Methyl-9H-xanthene**. While specific experimental data for this compound is limited, the properties of its parent compound, 9H-xanthene, provide a useful reference. The included generalized experimental protocols offer a framework for the laboratory determination of its physical characteristics. Further experimental investigation is required to definitively establish the physical properties of **2-Methyl-9H-xanthene**.

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## References

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- 2. Xanthene - Wikipedia [en.wikipedia.org]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)